

HTS01037 solubility and preparation for experiments

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Compound of Interest

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Application Notes and Protocols for HTS01037

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Introduction

HTS01037 is a small molecule inhibitor of fatty acid binding proteins (FABPs), demonstrating a competitive antagonism of protein-protein interactions mediated by the adipocyte fatty acid-binding protein (AFABP/aP2), also known as FABP4.^{[1][2]} It serves as a valuable pharmacological tool for investigating the roles of FABPs in various physiological and pathological processes, including metabolic diseases and inflammation.^{[2][3]} **HTS01037** has been shown to inhibit lipolysis in adipocytes and reduce lipopolysaccharide (LPS)-stimulated inflammation in macrophages.^{[1][2][4]}

Physicochemical Properties and Solubility

Proper dissolution of **HTS01037** is critical for accurate and reproducible experimental results. The following tables summarize the binding affinities and recommended solvent formulations for preparing **HTS01037** solutions.

Table 1: Binding Affinity of **HTS01037** for Fatty Acid Binding Proteins (FABPs)

FABP Isoform	Apparent Inhibition Constant (K _i)
AFABP/aP2 (FABP4)	0.67 ± 0.18 μM
FABP5	3.4 μM
FABP3	9.1 μM

Data compiled from Hertz et al., 2009 and Furuhashi et al., 2011.[\[2\]](#)[\[4\]](#)

Table 2: Solubility and Preparation of **HTS01037** for In Vitro and In Vivo Experiments

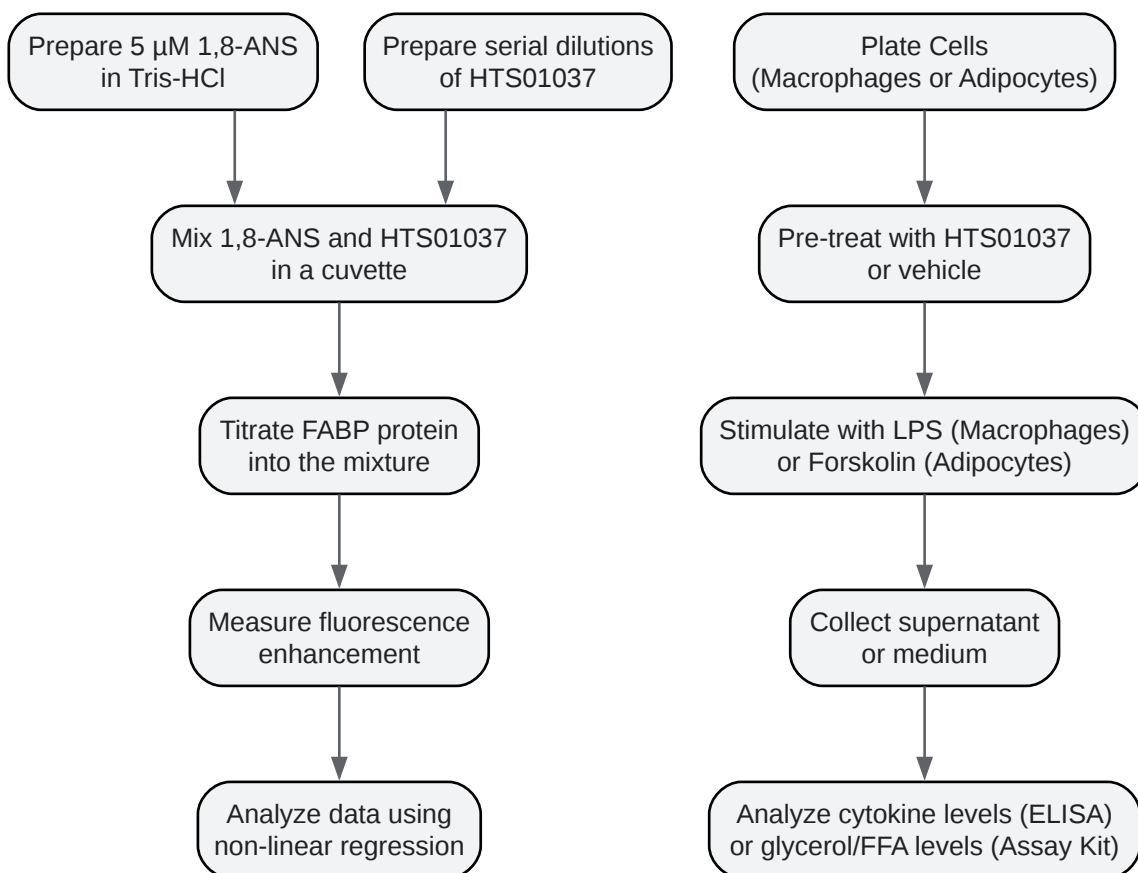
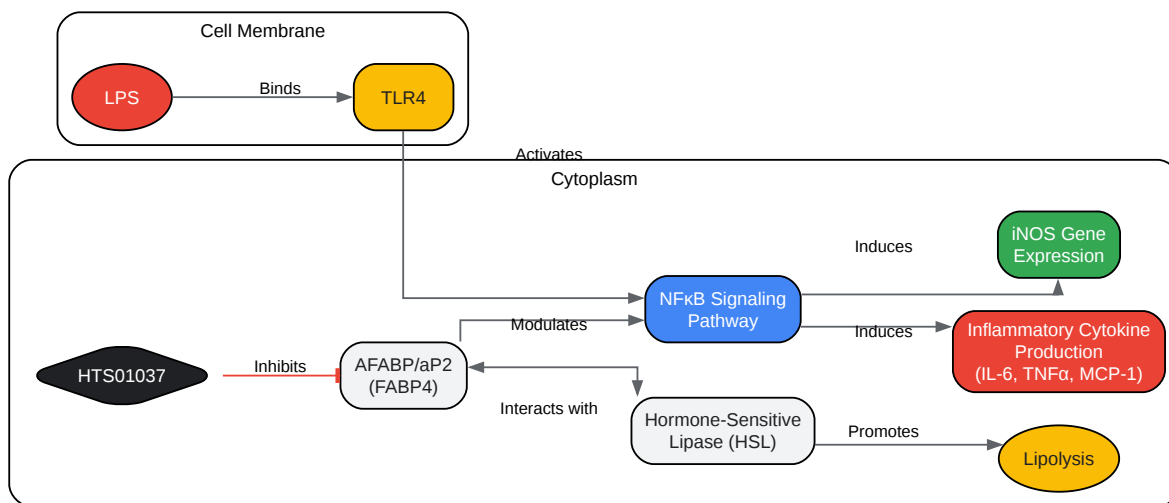
Application	Solvents	Concentration	Preparation Notes
In Vitro Stock Solution	DMSO	10 mM	Store at -20°C. Further dilute with appropriate cell culture medium for working solutions.
In Vivo Formulation 1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2.5 mg/mL (7.41 mM)	This results in a suspended solution. Ultrasonic treatment is needed to aid dissolution. Suitable for oral and intraperitoneal injection. [1]
In Vivo Formulation 2	10% DMSO, 90% (20% SBE- β -CD in Saline)	2.5 mg/mL (7.41 mM)	This results in a suspended solution. Ultrasonic treatment is needed to aid dissolution. Suitable for oral and intraperitoneal injection. [1]
In Vivo Formulation 3	10% DMSO, 90% Corn Oil	$\geq$ 2.5 mg/mL (7.41 mM)	This results in a clear solution. [1]

Note: If precipitation or phase separation occurs during preparation, gentle heating and/or sonication can be used to facilitate dissolution.[\[1\]](#)

Mechanism of Action

HTS01037 functions as a high-affinity ligand for AFABP/aP2, binding within the lipid-binding cavity in a manner structurally similar to a long-chain fatty acid.[\[2\]](#) This binding competitively antagonizes the protein-protein interactions mediated by AFABP/aP2.[\[1\]](#)[\[2\]](#) A key interaction disrupted by **HTS01037** is that between AFABP/aP2 and hormone-sensitive lipase (HSL).[\[2\]](#) It

is important to note that **HTS01037** does not activate the peroxisome proliferator-activated receptor gamma (PPAR γ).^{[1][2]} In microglial cells, treatment with **HTS01037** has been shown to attenuate inducible nitric oxide synthase (iNOS) expression, which suggests a reduction in NF κ B signaling.^[1]



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